ODQ solubility issues and solutions

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Compound of Interest

Compound Name:	*ODQ*
CAS No.:	*41443-28-1*
Cat. No.:	*B1677183*

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ODQ Technical Support Center

This center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during experiments with **ODQ**, particularly concerning its solubility.

Frequently Asked Questions (FAQs)

Q1: What is **ODQ** and what is its primary mechanism of action?

A1: **ODQ** (1H-[1][2][3]Oxadiazolo[4,3-a]quinoxalin-1-one) is a potent and selective inhibitor of the enzyme soluble guanylate cyclase (sGC).[4][5] Its inhibitory mechanism involves the oxidation of the heme iron within the sGC enzyme from the ferrous (Fe2+) state to the ferric (Fe3+) state.[1][2][3][4][6] This oxidation prevents the binding of nitric oxide (NO), the endogenous activator of sGC, thereby inhibiting the synthesis of cyclic guanosine monophosphate (cGMP).[1][4]

Q2: What is the best solvent for dissolving **ODQ**?

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A2: The recommended solvent for **ODQ** is dimethyl sulfoxide (DMSO).[1][5] It is practically insoluble in water and has limited solubility in ethanol.[5] For optimal results, use fresh, high-quality DMSO, as moisture can reduce solubility.[5]

Q3: How should I prepare a stock solution of **ODQ**?

A3: To prepare a stock solution, dissolve **ODQ** powder in 100% DMSO to achieve a high concentration (e.g., 10-100 mM). For example, to make a 100 mM stock solution, you would dissolve 18.72 mg of **ODQ** (MW: 187.16 g/mol) in 1 mL of DMSO. Ensure the powder is fully dissolved by vortexing.

Q4: How should I store my **ODQ** stock solution?

A4: Aliquot the DMSO stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5] Store these aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).[5][7]

Data Summary: ODQ Solubility

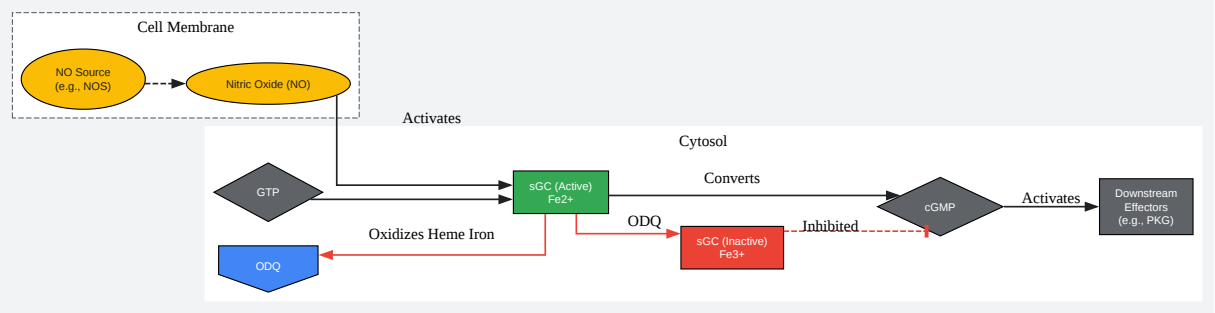
The following table summarizes the solubility of **ODQ** in common laboratory solvents. Note that reported values can vary between suppliers.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	18.7 - 37	100 - 197.7	The most effective solvent. Use fresh, anhydrous DMSO for best results.[5]
Ethanol	~3.74	~20	Requires gentle warming to dissolve. Some sources report insolubility.[5]
Water	Insoluble	Insoluble	ODQ will precipitate in aqueous solutions.[5]

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Signaling Pathway Visualization

The diagram below illustrates the inhibitory effect of **ODQ** on the nitric oxide (NO) signaling pathway.



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Caption: **ODQ** inhibits sGC by oxidizing its heme iron, preventing NO activation.

Troubleshooting Guide

This guide addresses the most common issue encountered when working with **ODQ**: precipitation.

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Problem	Possible Cause	Solution
ODQ powder will not dissolve in DMSO.	1. DMSO is old or has absorbed moisture.[5]2. Concentration is too high.	1. Use fresh, anhydrous (moisture-free) DMSO.2. Gently warm the solution (e.g., 37°C) and vortex. If it still doesn't dissolve, reduce the target concentration.
Precipitate forms immediately upon adding DMSO stock to aqueous buffer or cell media.	This is expected behavior. ODQ is insoluble in water.[5] The compound is crashing out of solution.	1. Work quickly: Add the ODQ stock solution to your aqueous buffer/media immediately before use. Vortex or pipette vigorously to mix just before adding to cells or the experimental system.2. Check final DMSO concentration: Ensure the final concentration of DMSO in your experiment is low (typically <0.5%) and consistent across all conditions, including vehicle controls.3. Use surfactants (for in vivo): For animal studies, specific formulations including agents like PEG300 and Tween80 can improve solubility.[5]
Stock solution appears cloudy or has crystals after thawing.	The compound may have come out of solution during freezing/thawing.	Gently warm the vial to 37°C for 5-10 minutes and vortex until the solution is clear before use.[8]

Experimental Protocols & Workflows

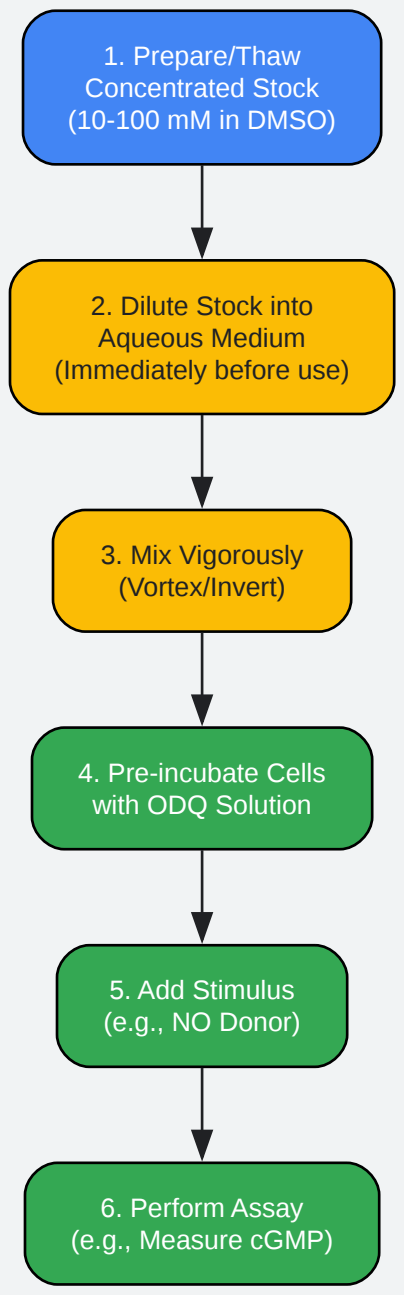
Protocol 1: Preparation of ODQ Working Solution for In Vitro Assays

This protocol outlines the steps for diluting a concentrated DMSO stock solution for use in cell culture experiments or enzymatic assays.

- Thaw Stock Solution: Remove your aliquot of concentrated **ODQ** in DMSO from -20°C or -80°C storage and thaw at room temperature. If any precipitate is visible, warm to 37°C and vortex until fully dissolved.[8]
- Prepare Intermediate Dilution (Optional): If a very low final concentration is required, perform an intermediate serial dilution in 100% DMSO.
- Prepare Final Working Solution: Immediately before adding to your experimental system, dilute the DMSO stock solution directly into your pre-warmed aqueous buffer or cell culture medium. For example, to achieve a 10 µM final concentration from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 µL of 10 mM stock to 1 mL of medium).
- Mix Thoroughly: Immediately vortex or invert the tube several times to ensure rapid and uniform dispersion of **ODQ** before it has a chance to precipitate. A fine colloidal suspension may form, which is acceptable for many applications.
- Apply to Experiment: Add the freshly prepared working solution to your cells or assay plate without delay.

Visualized Workflow: Using **ODQ** in a Cell-Based Assay

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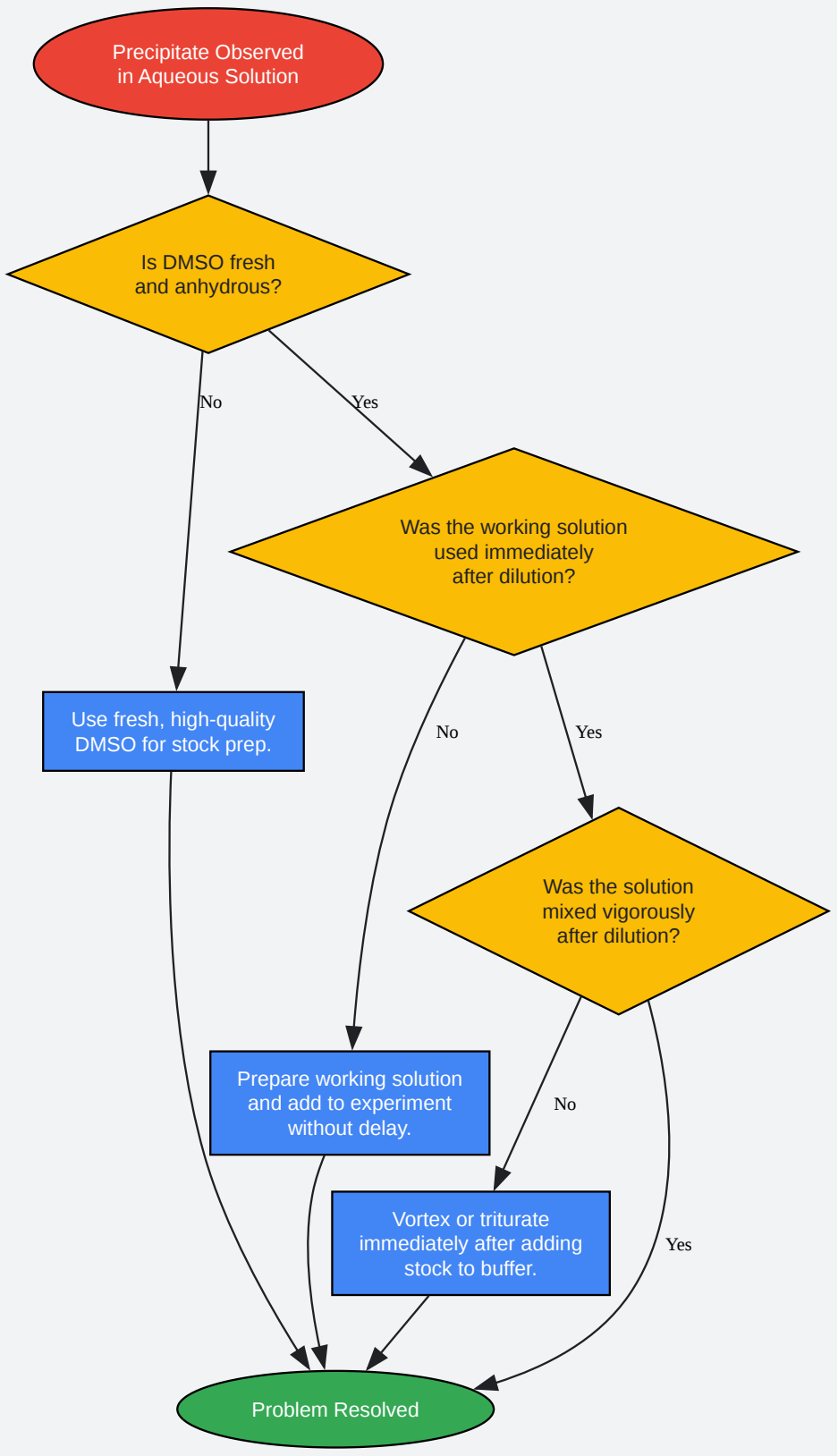


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Caption: General workflow for preparing and using **ODQ** in cell-based experiments.

Visualized Workflow: Troubleshooting ODQ Precipitation

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Caption: A logical guide to troubleshooting **ODQ** precipitation issues.

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References

- 1. Pharmacology of the nitric oxide receptor, soluble guanylyl cyclase, in cerebellar cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchwith.montclair.edu [researchwith.montclair.edu]
- 4. ahajournals.org [ahajournals.org]
- 5. selleckchem.com [selleckchem.com]
- 6. Inhibition of soluble guanylate cyclase by ODQ - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Why are crystals present in my bottle of Cell Lysis Buffer (10X) #9803? | Cell Signaling Technology [cellsignal.com]

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